

Established Method & Quantitative Parameters

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Compound Focus: Croconazole

CAS No.: 77175-51-0

Cat. No.: S592840

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The green reverse-phase high-performance thin-layer chromatography (RP-HPTLC) method below has been validated as per ICH-Q2-R2 guidelines. The table summarizes its key quantitative performance data [1].

Parameter	Result / Condition
Analytical Technique	Green stability-indicating RP-HPTLC
Detection Wavelength	198 nm
Stationary Phase	RP-60F254S TLC plates
Mobile Phase	Acetone : Water (80:20, v/v)
Linearity Range	25 - 1,200 ng/band
Retardation Factor (Rf)	Evaluated as part of system suitability
Limit of Detection (LOD) / Limit of Quantification (LOQ)	Calculated via standard deviation method (specific values not stated in abstract)
Accuracy (% Recovery)	Assessed at 50%, 100%, and 150% levels
Precision (% RSD)	Intra-day and inter-day precision evaluated
Greenness Metrics	Analytical Eco-Scale: 89; AGREE: 0.82; ChlorTox: 1.08 g

Detailed Experimental Protocol

Here is the step-by-step methodology for the determination of **croconazole** hydrochloride (CCZ) in a commercial cream formulation as described in the research [1].

1. Instrumentation and Chromatography

- **HPTLC System:** CAMAG system equipped with an Automatic TLC Sampler 4 (ATS4) Applicator.
- **Application:** Samples are applied as 6 mm bands using a Microliter Syringe at a fixed rate of 150 $\text{nL}\cdot\text{s}^{-1}$.
- **Stationary Phase:** Reverse-phase TLC plates (RP-60F254S from E-Merck).
- **Development:** Plates are developed in an automated development chamber saturated with the mobile phase vapor (Acetone:Water, 80:20 v/v) for 30 minutes at 22°C. The development distance is 8 cm.
- **Detection:** The plates are scanned at a wavelength of 198 nm with a scanning speed of 20 $\text{mm}\cdot\text{s}^{-1}$ and a slit dimension of $4 \times 0.45 \text{ mm}^2$.
- **Software:** Data acquisition and processing are performed using WinCAT's software (CAMAG).

2. Preparation of Standard Solutions and Calibration Curve

- **Stock Solution (100 $\mu\text{g}/\text{mL}$):** Accurately weigh 10 mg of CCZ reference standard and dissolve it in 100 mL of the mobile phase (Acetone:Water, 80:20 v/v).
- **Calibration Standards:** Dilute the stock solution serially to obtain concentrations ranging from 25 to 1,200 ng/band.
- **Procedure:** Spot 10 μL of each standard solution onto the TLC plate in six replicates ($n=6$). Develop the plate and record the peak areas.
- **Calibration Curve:** Plot the peak area against the corresponding concentration of CCZ (ng/band) to establish the calibration graph.

3. Sample Preparation for Cream Formulation

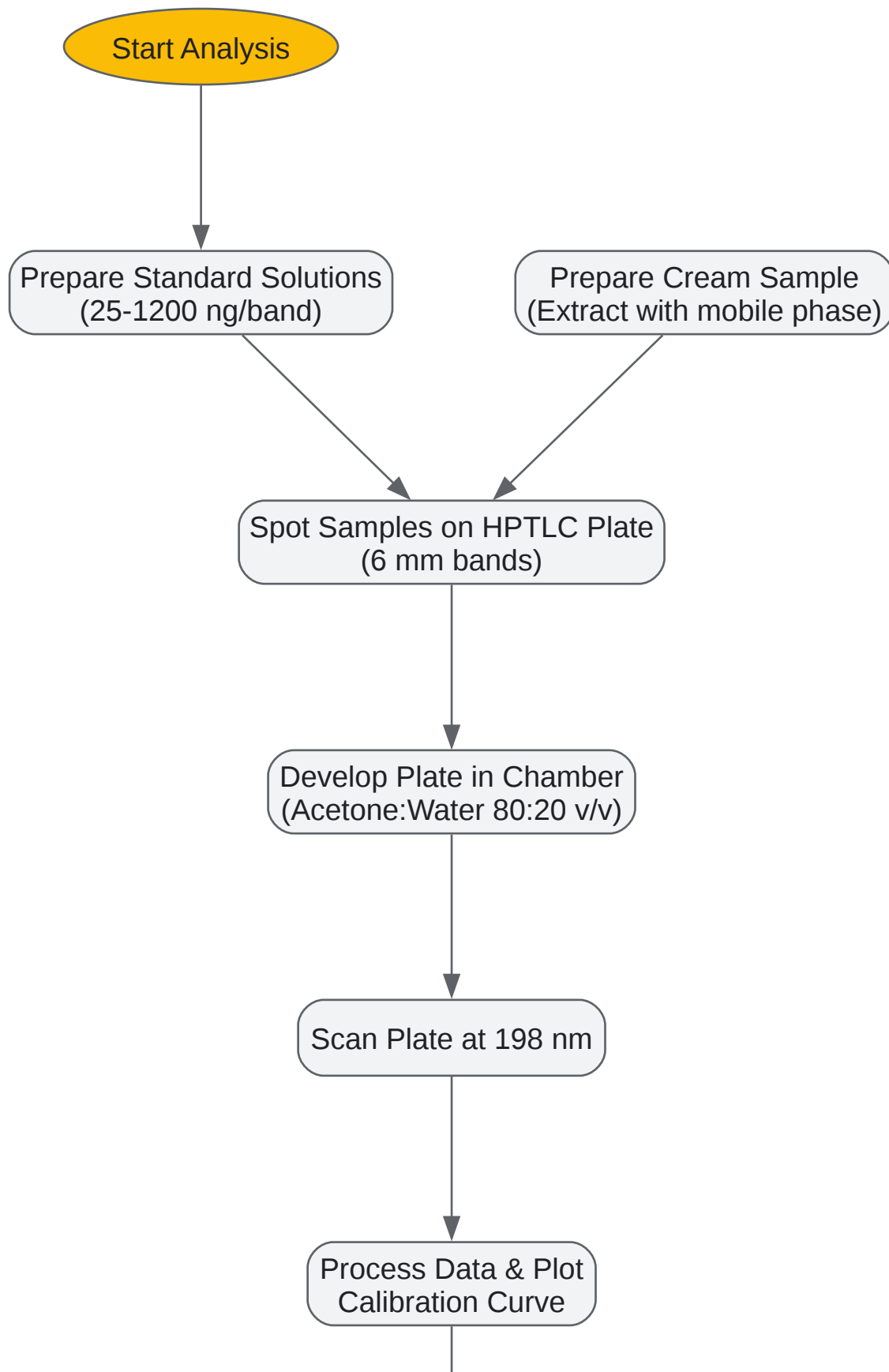
- Accurately weigh 1.5 g of the commercial CCZ cream.
- Transfer it to a separating funnel and add 75 mL of the mobile phase.
- Shake the mixture for 30 minutes at 25°C.
- Concentrate and dry the resulting mixture under reduced pressure using a rotary vacuum evaporator.
- Reconstitute the obtained residues with 10 mL of the mobile phase.
- Analyze the resulting solution using the described HPTLC method. This sample preparation should be performed in triplicate ($n=3$).

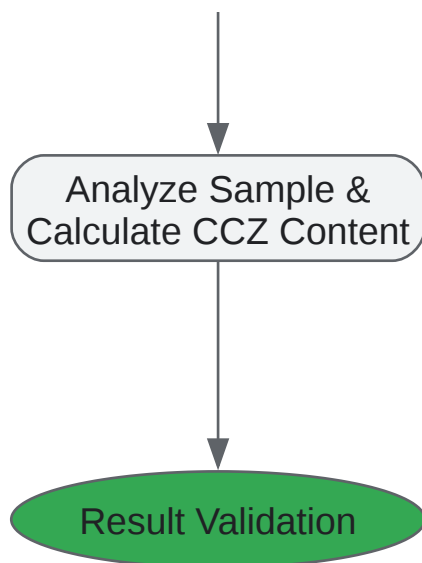
4. Method Validation Overview

The method was validated for the following parameters [1]:

- **System Suitability:** Parameters like Retardation factor (Rf), peak asymmetry factor (As), and theoretical plates per meter ($N \cdot m^{-1}$) were calculated.
- **Linearity:** Demonstrated across the 25-1200 ng/band range with six data points.
- **Accuracy:** Assessed via a recovery study by spiking pre-analyzed samples with CCZ at three QC levels (50%, 100%, 150%). Results are reported as % recovery.
- **Precision:** Evaluated as both intra-day (repeatability) and inter-day (intermediate) precision, expressed as % Relative Standard Deviation (% RSD).
- **Robustness:** Tested by making deliberate, small changes to the mobile phase composition (e.g., Acetone:Water at 78:22 and 82:18 v/v) and observing the impact on the Rf value and peak area.
- **Sensitivity:** LOD and LOQ were determined using the standard deviation methodology.

To help visualize the entire analytical workflow, from sample preparation to data analysis, the following diagram outlines the key steps.





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Frequently Asked Questions (FAQs)

Q1: How can I extend the linearity range of this method? While the published method is validated up to 1200 ng/band, you can experimentally investigate an extension.

- **Action:** Prepare standard solutions at concentrations higher than 1200 ng/band (e.g., 1500, 2000 ng/band).
- **Validation:** Spot and analyze these higher concentrations in replicates. Check if the peak area continues to show a linear relationship with concentration and ensure the peaks are well-resolved without signs of overloading or tailing.
- **Re-validation:** If the range is extended, the method should be re-validated for accuracy and precision at these new levels to ensure reliability.

Q2: My peaks are tailing or not resolved. What could be the issue? This often relates to the chromatographic conditions.

- **Check Mobile Phase Saturation:** Ensure the development chamber is properly saturated with mobile phase vapor for the full 30 minutes to achieve a uniform solvent front.
- **Adjust Mobile Phase:** Consider fine-tuning the mobile phase ratio (e.g., 78:22 or 82:20 Acetone:Water v/v) to improve resolution, as was done during the robustness testing [1].
- **Sample Application:** Verify that the sample is applied as a sharp, uniform band without damaging the stationary phase.

Q3: The method is reported as "green." What makes it green? The "green" designation comes from formal assessment using modern green chemistry metrics tools [1].

- **Solvent Choice:** It uses acetone and water, which are less hazardous and more environmentally friendly compared to the traditional solvents often used in HPLC.
- **Metric Scores:** The method achieved a high score of 89 on the Analytical Eco-Scale and 0.82 on the AGREE metric, confirming its reduced environmental impact.

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References

1. Green stability-indicating RP-HPTLC technique for determi... [degruyterbrill.com]

To cite this document: Smolecule. [Established Method & Quantitative Parameters]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b592840#croconazole-linearity-range-extension>]

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